

2-Bromobutanenitrile stability issues

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Compound Focus: 2-Bromobutanenitrile

CAS No.: 41929-78-6

Cat. No.: S1921756

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Physical & Chemical Properties

The table below summarizes the key properties of **2-Bromobutanenitrile** that are critical for understanding its handling and stability [1].

Property	Value
Chemical Formula	C ₄ H ₆ BrN [1]
Molecular Weight	148 g/mol [1]
CAS Number	41929-78-6 [1]
Boiling Point	69-73 °C at 10 Torr [1]
Density	1.4766 g/cm ³ [1]

Stability, Storage & Handling

While specific stability studies on **2-Bromobutanenitrile** are limited, its structure suggests reactivity similar to other halogenated nitriles. The primary hazards arise from its toxicity and potential to decompose under certain conditions.

Decomposition Products: When heated or burned, related brominated nitriles can decompose to form **hydrogen bromide gas** and highly toxic **hydrogen cyanide** [2]. Always use local exhaust ventilation and conduct work in a certified fume hood.

Incompatibilities: Halogenated nitriles are generally incompatible with several substance classes [2]:

- **Strong oxidizing agents**
- **Strong acids**
- **Strong bases**

Recommended Storage Conditions:

- **Store in a cool, dry place** [2]. A refrigerator dedicated for chemical storage is often appropriate, but check the specific compound's data sheet.
- **Keep the container tightly sealed** to prevent contact with moisture and air [2].
- Store in a **fire-proof cabinet** and away from ignition sources [2].

Troubleshooting Common Experimental Issues

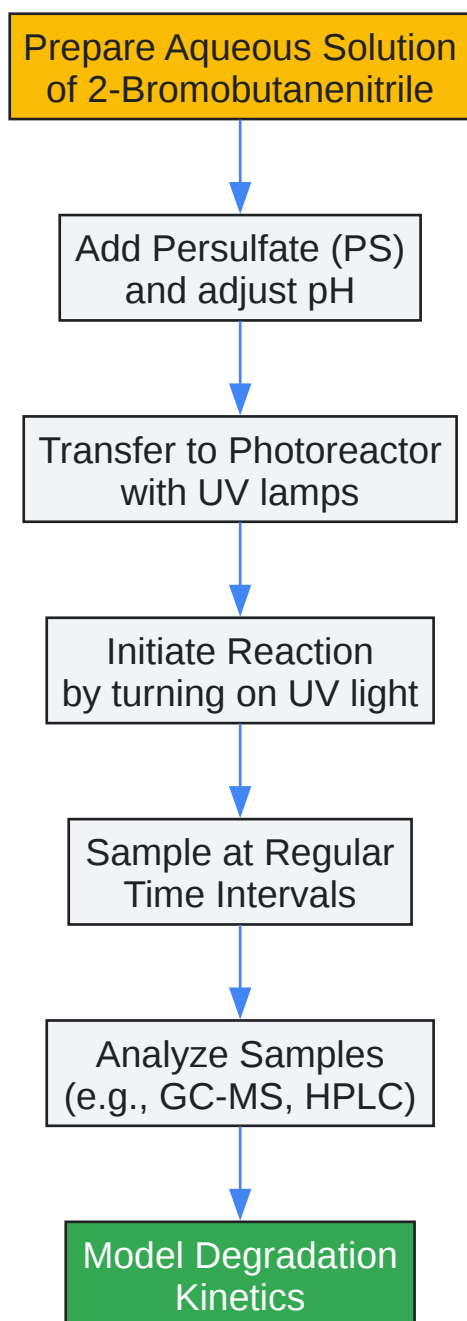
The following table addresses potential problems you might encounter when working with **2-Bromobutanenitrile**.

Issue	Possible Cause	Solution / Preventive Action
Low yield or unwanted side products	Reaction with moisture or decomposition due to impurities/heat.	Ensure apparatus is perfectly dry. Use high-purity reagent. Strictly control reaction temperature.
Unexpected color change	Decomposition or reaction with trace metals.	Use high-purity solvent. Consider purifying the starting material.
Skin or eye contact exposure	Accidental spillage or inadequate personal protective equipment (PPE).	Immediately flush with plenty of water for several minutes. Remove contaminated clothing and seek immediate medical attention [2].
Inhalation of vapors	Working outside of a fume hood or a leak in the	Move the affected person to fresh air immediately. Seek medical attention if

Issue	Possible Cause	Solution / Preventive Action
	apparatus.	irritation or other symptoms occur [2].

Experimental Protocol: Monitoring Degradation by UV/PS

Although a direct protocol for **2-Bromobutanenitrile** is not available, you can adapt established methods for related halogenated compounds. The workflow below illustrates a general experiment to study its degradation kinetics using an advanced oxidation process.



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Detailed Procedure:

- **Solution Preparation:** Prepare an aqueous solution of **2-Bromobutanenitrile** in a purified water system (e.g., Milli-Q water) at a desired initial concentration (e.g., 0.1-1.0 mM) in an amber vessel to avoid photolytic interference [3].
- **Add Oxidant:** Add a specific concentration of sodium persulfate ($\text{Na}_2\text{S}_2\text{O}_8$) to the solution. The PS concentration can be varied (e.g., 0.5-2.0 mM) to study its effect [3].

- **Initiate Reaction:** Transfer the solution to a UV photoreactor. Start the reaction by turning on the UV lamps. Keep the solution under constant stirring.
- **Sample Collection:** At predetermined time intervals (e.g., 0, 1, 2, 5, 10, 20, 30 min), withdraw samples from the reactor.
- **Quench and Analyze:** Immediately quench the radical reaction in each sample by adding a quenching agent (e.g., sodium thiosulfate) into pre-prepared vials. Analyze the samples using techniques like **Gas Chromatography-Mass Spectrometry (GC-MS)** or **High-Performance Liquid Chromatography (HPLC)** to determine the residual concentration of **2-Bromobutanenitrile** and identify any transformation products [3].
- **Data Analysis:** Plot the natural logarithm of the compound's concentration versus time. A linear relationship suggests pseudo-first-order kinetics, and the slope gives the apparent rate constant (k_{obs}) [3].

Key Takeaways for Researchers

- **Prioritize Safety:** **2-Bromobutanenitrile** is toxic and can release hazardous gases upon decomposition. Always use appropriate PPE (gloves, goggles) and work in a fume hood [2].
- **Control the Environment:** Stability is highly dependent on storage conditions. Keep the reagent cool, dry, and tightly sealed, and be aware of its incompatibilities [2].
- **Adapt Existing Methods:** While direct data is scarce, established experimental protocols for degrading similar halogenated organics (like the UV/Persulfate method) can be reliably adapted for your research needs [3].

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References

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2. 4-BROMOBUTYRONITRILE - Safety Data Sheet [chemicalbook.com]
3. Degradation pathways and kinetics of chloroacetonitriles ... [sciencedirect.com]

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